

Storage stability of ursodeoxycholate sodium stock solutions at -20°C

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Compound of Interest

Compound Name: *Ursodeoxycholate sodium*

CAS No.: *103767-93-7*

Cat. No.: *B10830448*

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Welcome to the Technical Support Center. As a Senior Application Scientist, I frequently consult with researchers who experience anomalous in vitro behavior when working with bile acid salts.

Ursodeoxycholate sodium (UDCA-Na) is a potent, naturally occurring secondary bile acid[1]. It acts as a critical signaling molecule, exerting cytoprotective effects by activating the Farnesoid X Receptor (FXR)[1] and directly blocking mitochondrial pore opening to prevent cellular apoptosis[2]. However, due to its amphiphilic steroidal backbone, UDCA-Na exhibits complex solubility dynamics. Improper storage at -20°C frequently leads to micro-precipitation, micelle formation, and loss of biological efficacy.

This guide abandons generic advice in favor of mechanistic causality. Below, you will find self-validating protocols, quantitative parameters, and targeted troubleshooting to ensure absolute reproducibility in your drug development assays.

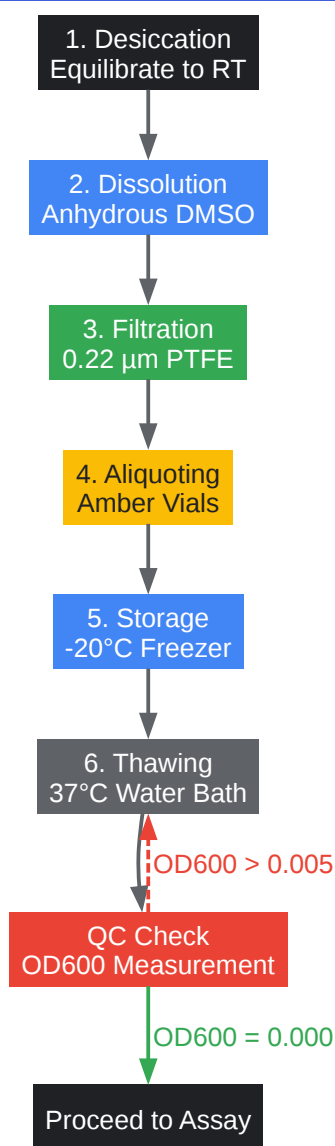
I. Quantitative Data & Physicochemical Parameters

Understanding the physical limits of your compound is the first step in preventing downstream experimental failure.

Parameter	Value	Scientific Implication	Source
CAS Number	2898-95-5	Identifies the sodium salt (distinct from the free acid).	[1]
Molecular Weight	414.56 g/mol	Required for precise molarity calculations in cell assays.	[1]
Aqueous Sol. (Free Acid)	~0.0197 mg/mL	Highlights extreme hydrophobicity if the sodium salt is protonated.	[3]
DMSO Sol. (Sodium Salt)	10 mg/mL to 125 mg/mL	Anhydrous DMSO prevents hydrolysis and pH-dependent precipitation.	[1],[4]
Ethanol Sol. (Sodium Salt)	15 mg/mL	Alternative solvent if cells are sensitive to DMSO toxicity.	[4]
Storage Temperature	-20°C	Arrests oxidative degradation of the steroidal rings.	[1],[5]
Long-Term Stability	≥ 2 years (at -20°C)	Valid only if stored in sealed, single-use aliquots.	[1]

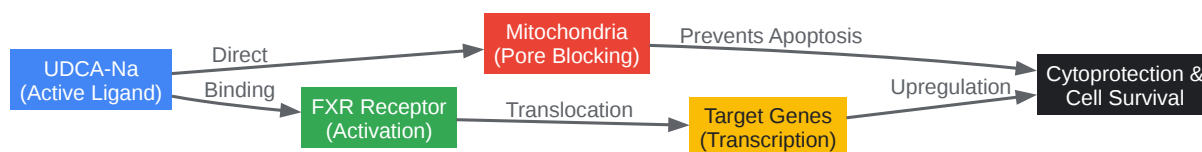
II. Mechanistic Workflows & Signaling Pathways

To troubleshoot effectively, you must visualize both how the chemical is handled on the bench and how it behaves inside the cell.



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Fig 1. Self-validating workflow for UDCA-Na stock preparation, storage, and QC recovery.



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Fig 2. Dual-mechanism signaling pathway of UDCA-Na mediating cytoprotection via FXR and mitochondria.

III. Self-Validating Protocol: 100 mM UDCA-Na Stock Preparation

Do not rely on blind faith when preparing stocks. This protocol integrates a self-validating feedback loop to guarantee the thermodynamic stability of your solution before it touches your cells.

Step 1: Thermal Equilibration

- Action: Remove the lyophilized UDCA-Na vial from -20°C storage and place it in a desiccator at room temperature for 30 minutes before opening.
- Causality: Opening a cold vial causes immediate condensation of atmospheric moisture. Water ingress initiates slow hydrolysis of the sodium salt over time.

Step 2: Dissolution

- Action: Weigh the required mass and dissolve in Anhydrous DMSO to achieve a 100 mM concentration (approx. 41.4 mg/mL).
- Causality: While solubility can reach 125 mg/mL[1], pushing the limits of saturation increases the risk of irreversible crystallization at -20°C. 100 mM provides a safe thermodynamic buffer.

Step 3: Sterile Filtration

- Action: Pass the solution through a 0.22 µm PTFE (Polytetrafluoroethylene) syringe filter.
- Causality: Never use Nylon or PES filters. Bile acids are highly lipophilic and will non-specifically bind to these membranes, drastically reducing your actual stock concentration. PTFE is chemically inert.

Step 4: Aliquoting & Snap-Freezing

- Action: Dispense into single-use amber microcentrifuge tubes. Snap-freeze in liquid nitrogen before transferring to the -20°C freezer.
- Causality: Rapid freezing prevents "solute exclusion"—a phenomenon where the solvent freezes first, pushing the UDCA-Na into highly concentrated, unstable micro-pockets that precipitate.

Step 5: The Self-Validation Checkpoint (Crucial)

- Action: Thaw one aliquot at 37°C. Blank a spectrophotometer with pure DMSO, and measure the aliquot's absorbance at 600 nm (OD600).
- Validation Logic: A perfectly dissolved stock will scatter zero light (OD600 = 0.000). If the reading is >0.005, sub-visible micro-precipitates have formed. You must re-heat and vortex the solution until the OD600 returns to zero.

IV. Troubleshooting & FAQs

Q1: Why did my UDCA-Na stock precipitate after a month at -20°C, and how do I rescue it?

A:Causality: DMSO has a relatively high freezing point of 19°C. At -20°C, the solvent is completely solid. During the thawing phase, the kinetic energy is initially insufficient to disrupt the hydrophobic interactions between the steroidal rings of the concentrated UDCA-Na molecules, leading to transient precipitation. Furthermore, if the vial was opened repeatedly, hygroscopic DMSO absorbs atmospheric moisture. Because the free acid form of UDCA has an extremely low aqueous solubility (~0.0197 mg/mL)[3], even minor water ingress drastically reduces the solvent's dielectric constant, forcing the salt out of solution. Rescue: Heat the sealed aliquot in a 37°C water bath for 10–15 minutes, followed by vigorous vortexing. Validate recovery using the OD600 check described above.

Q2: Can I prepare my -20°C stock solution in water or PBS instead of DMSO? A:Causality: This is highly discouraged for long-term storage. While the sodium salt of UDCA is water-soluble, freezing aqueous buffers causes "cryoconcentration"—water crystallizes as pure ice, concentrating the buffer salts in the remaining liquid. This causes drastic, localized pH shifts. Because UDCA has a pKa of ~5.0, a drop in pH will protonate the sodium salt back into the highly insoluble free acid[3]. Once protonated and precipitated at -20°C, it is nearly impossible to fully redissolve without harsh detergents. Stick to anhydrous DMSO[4] or Ethanol[4].

Q3: Does freeze-thawing affect the cytoprotective efficacy of UDCA-Na in cell culture?

A:Causality: Yes. UDCA-Na exerts its cytoprotective effects by directly interacting with mitochondrial membranes to prevent pore opening[2] and by acting as an active ligand for FXR[1]. Repeated freeze-thaw cycles cause the formation of irreversible micro-micelles due to solvent degradation. When pipetted into aqueous culture media, these micro-micelles fail to diffuse across the cell membrane, preventing FXR target gene transcription and resulting in false-negative efficacy data. Always use single-use aliquots.

V. References

- Ursodeoxycholic acid sodium | 2898-95-5 | FXR - MOLNOVA - [1](#)
- Ursodeoxycholic Acid (sodium salt) - Cayman Chemical - [4](#)
- PRODUCT INFORMATION - Cayman Chemical - [5](#)
- Enhancement of the solubility and bioavailability of Ursodeoxycholic acid through a self nano emulsifying drug delivery system - Pharmacy Journal - [3](#)
- Protective effect of ursodeoxycholic acid and resveratrol against tacrolimus induced hepatotoxicity - ResearchGate - [2](#)

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